

# Application Note: Preparation of Ferric HEDTA Stock Solution for Cell Culture

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ferric HEDTA

Cat. No.: B101393

[Get Quote](#)

## Introduction

Iron is an essential micronutrient for the proliferation and metabolism of all mammalian cells, playing a critical role in processes such as cellular respiration and DNA synthesis.[1] However, in aqueous solutions at physiological pH, ferric iron ( $\text{Fe}^{3+}$ ) is prone to forming insoluble ferric hydroxide complexes, limiting its bioavailability. Furthermore, unchelated iron can catalyze the formation of cytotoxic free radicals through Fenton chemistry, inducing oxidative stress. To overcome these challenges, iron is often supplied to cell culture media in a chelated form.

**Ferric HEDTA** (Hydroxyethylenediaminetriacetic acid) is a stable coordination complex that maintains iron solubility and bioavailability across a wide pH range, preventing precipitation and mitigating iron-induced toxicity.[2] This document provides a detailed protocol for the preparation of a sterile, concentrated **Ferric HEDTA** stock solution suitable for supplementing cell culture media.

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation of a 100 mM **Ferric HEDTA** stock solution.

Parameter	Value	Source
Reagents		
HEDTA (Free Acid) Molar Mass	~278.28 g/mol	N/A
Ferric Nitrate Nonahydrate Molar Mass	~404.00 g/mol	[3]
Stock Solution		
Concentration	100 mM	N/A
Molar Ratio (HEDTA:Fe <sup>3+</sup> )	1:1	[2]
Final Volume	100 mL	N/A
Storage		
Temperature	2-8°C	[4]
Condition	Sterile, Protected from Light	[4][5]
Recommended pH	~7.2	[4]

## Experimental Protocol

This protocol describes the preparation of 100 mL of a 100 mM **Ferric HEDTA** stock solution.

### 1. Materials and Equipment

- N-(hydroxyethyl)ethylenediaminetriacetic acid (HEDTA), Free Acid (C<sub>10</sub>H<sub>18</sub>N<sub>2</sub>O<sub>7</sub>)
- Iron(III) Nitrate Nonahydrate [Fe(NO<sub>3</sub>)<sub>3</sub> · 9H<sub>2</sub>O], Cell Culture Grade[6]
- Cell Culture Grade Water (e.g., WFI or Milli-Q)
- Sodium Hydroxide (NaOH), 1 M solution
- Hydrochloric Acid (HCl), 1 M solution

- 250 mL Beakers or Glass Bottles
- 100 mL Volumetric Flask
- Magnetic Stirrer and Stir Bar
- Calibrated pH Meter
- Sterile Syringe Filter, 0.22  $\mu\text{m}$  pore size (e.g., PVDF or PES)
- Sterile Syringes
- Sterile, Opaque Storage Bottle (e.g., amber glass or HDPE)<sup>[4]</sup>

## 2. Preparation of 100 mM **Ferric HEDTA** Stock Solution (100 mL)

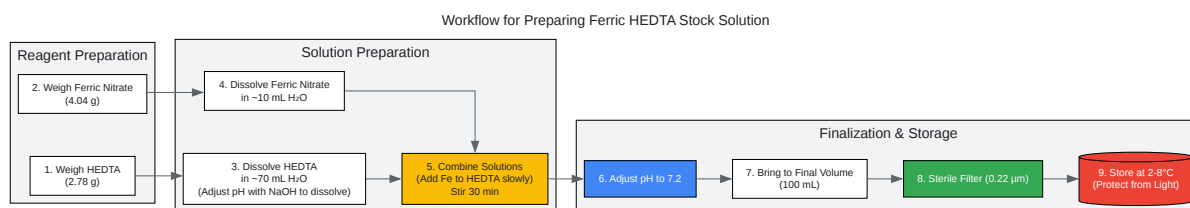
- Weigh Reagents:
  - Accurately weigh 2.78 g of HEDTA (free acid).
  - Accurately weigh 4.04 g of Iron(III) Nitrate Nonahydrate.
- Dissolve HEDTA:
  - Add approximately 70 mL of cell culture grade water to a 250 mL beaker with a magnetic stir bar.
  - Slowly add the 2.78 g of HEDTA to the water while stirring. HEDTA may not fully dissolve at this stage.
  - While stirring, slowly add 1 M NaOH dropwise to the HEDTA suspension until it completely dissolves. The solution should become clear. This indicates the deprotonation of the carboxylic acid groups.
- Prepare Ferric Nitrate Solution:
  - In a separate small beaker, dissolve the 4.04 g of Iron(III) Nitrate Nonahydrate in approximately 10 mL of cell culture grade water. The solution will have a pale yellow-

orange color.

- Form the Chelate:
  - While vigorously stirring the HEDTA solution, slowly add the Ferric Nitrate solution drop by drop.
  - A deep reddish-brown color will develop as the **Ferric HEDTA** complex forms.[\[2\]](#)[\[7\]](#)  
Continue stirring for 20-30 minutes at room temperature to ensure the chelation reaction is complete.
- Adjust pH:
  - Calibrate the pH meter according to the manufacturer's instructions.
  - Measure the pH of the **Ferric HEDTA** solution.
  - Carefully adjust the pH to approximately 7.2 using 1 M NaOH or 1 M HCl as needed. A stable pH is crucial for the integrity of the chelate and compatibility with cell culture media.  
[\[4\]](#)
- Finalize Volume and Sterilize:
  - Quantitatively transfer the pH-adjusted solution to a 100 mL volumetric flask.
  - Rinse the beaker with a small amount of cell culture grade water and add the rinsing to the volumetric flask.
  - Bring the solution to the final volume of 100 mL with cell culture grade water and mix thoroughly.
  - Draw the solution into a sterile syringe and pass it through a 0.22 µm sterile filter into a sterile, light-protecting storage bottle.
- Storage:
  - Label the bottle clearly with the contents ("100 mM **Ferric HEDTA**"), preparation date, and your initials.

- Store the sterile stock solution at 2-8°C, protected from light to prevent photodegradation.  
[4] Properly stored, the solution is stable for several months.

## Workflow and Pathway Diagrams



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing a sterile **Ferric HEDTA** stock solution.

## Usage Guidelines & Safety Precautions

- **Working Concentration:** The optimal working concentration of **Ferric HEDTA** depends on the specific cell line and basal medium composition. A typical starting point is a 1:1000 to 1:2000 dilution of the 100 mM stock solution to achieve a final concentration of 50-100  $\mu\text{M}$ . It is highly recommended to perform a dose-response experiment to determine the optimal concentration for your specific application.
- **Safety:** Handle all chemicals in accordance with good laboratory practice. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Refer to the Safety Data Sheets (SDS) for HEDTA and Ferric Nitrate for detailed handling and disposal information.[8]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Iron and Chelation in Biochemistry and Medicine: New Approaches to Controlling Iron Metabolism and Treating Related Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Ferric HEDTA (17084-02-5) for sale [vulcanchem.com]
- 3. Iron(III) nitrate nonahydrate, for cell culture | Biochemical Assay Reagents | 7782-61-8 | Invivochem [invivochem.com]
- 4. benchchem.com [benchchem.com]
- 5. Iron Chelate Solution – Plant Tissue Culture Protocol [sigmaaldrich.com]
- 6. CAS-7782-61-8, Ferric Nitrate Nonahydrate 98.0% Cell Culture Tested Manufacturers, Suppliers & Exporters in India | TC1118 [cdhfinechemical.com]
- 7. assets.greenbook.net [assets.greenbook.net]
- 8. coreagri.com [coreagri.com]
- To cite this document: BenchChem. [Application Note: Preparation of Ferric HEDTA Stock Solution for Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101393#protocol-for-preparing-ferric-hedta-stock-solution-for-cell-culture]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)